

An In-depth Technical Guide to the Physicochemical Properties of Dimethylamine

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Compound of Interest

Compound Name: Dimethylamine

Cat. No.: B145610

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the boiling and melting points of **dimethylamine**, including detailed experimental protocols for their determination and a summary of key physical data.

Core Physicochemical Data

Dimethylamine ((CH₃)₂NH) is a secondary amine that exists as a colorless, flammable gas at standard temperature and pressure, with a characteristic fishy or ammonia-like odor.^[1] It is typically supplied as a liquefied gas under its own vapor pressure or as an aqueous solution.^[1] Accurate knowledge of its boiling and melting points is crucial for safe handling, storage, and application in chemical synthesis and pharmaceutical development.

Data Presentation: Physical Properties of **Dimethylamine**

The following table summarizes the reported boiling and melting points for **dimethylamine** from various sources. Variations in reported values are common and can be attributed to differences in experimental conditions and sample purity.

Property	Temperature Value(s)	Source(s)
Boiling Point	7 °C (45 °F; 280 K) at 760 mmHg	[2][3]
6.9 °C at 760 mmHg	[4]	
7.3 °C	[1]	
7 to 9 °C (44 to 48 °F; 280 to 282 K)		
Melting Point	-93.0 °C (-135.4 °F; 180.2 K)	[3][5]
-92.2 °C	[4]	
-135 °F (-92.8 °C)	[1]	

Experimental Protocols

The determination of the boiling and melting points of a volatile substance like **dimethylamine** requires specialized techniques to ensure accuracy and safety.

2.1. Determination of Melting Point

The melting point is determined as the temperature range over which the solid phase transitions to the liquid phase. For **dimethylamine**, this measurement must be conducted at very low temperatures. The capillary tube method is a standard and effective technique.[6][7]

Methodology: Capillary Tube Method

- **Sample Preparation:** A sample of **dimethylamine** gas is cooled using a cryogen (e.g., liquid nitrogen) until it solidifies. A small amount of the resulting solid is finely powdered at low temperature.
- **Capillary Loading:** The powdered solid is packed into a thin-walled capillary tube to a height of 1-2 mm.[8] The tube is sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a low-temperature thermometer. This assembly is placed in a melting point apparatus, such as a Thiele tube or a modern digital

instrument, equipped with a cooling bath (e.g., an ethanol/dry ice slurry or a programmable cryostat).[6]

- Measurement: The bath is heated very slowly (approximately 1-2 °C per minute) to ensure thermal equilibrium.[9]
 - Data Recording: Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the last crystal of solid melts completely. The melting point is reported as the range T₁ - T₂. A narrow range (e.g., 0.5-1.0 °C) is indicative of high purity.
- [6]

2.2. Determination of Boiling Point

As **dimethylamine** is a gas at room temperature, its boiling point must be measured under controlled pressure, typically at standard atmospheric pressure (760 mmHg). The reflux and micro-boiling point methods are suitable for this purpose.[10]

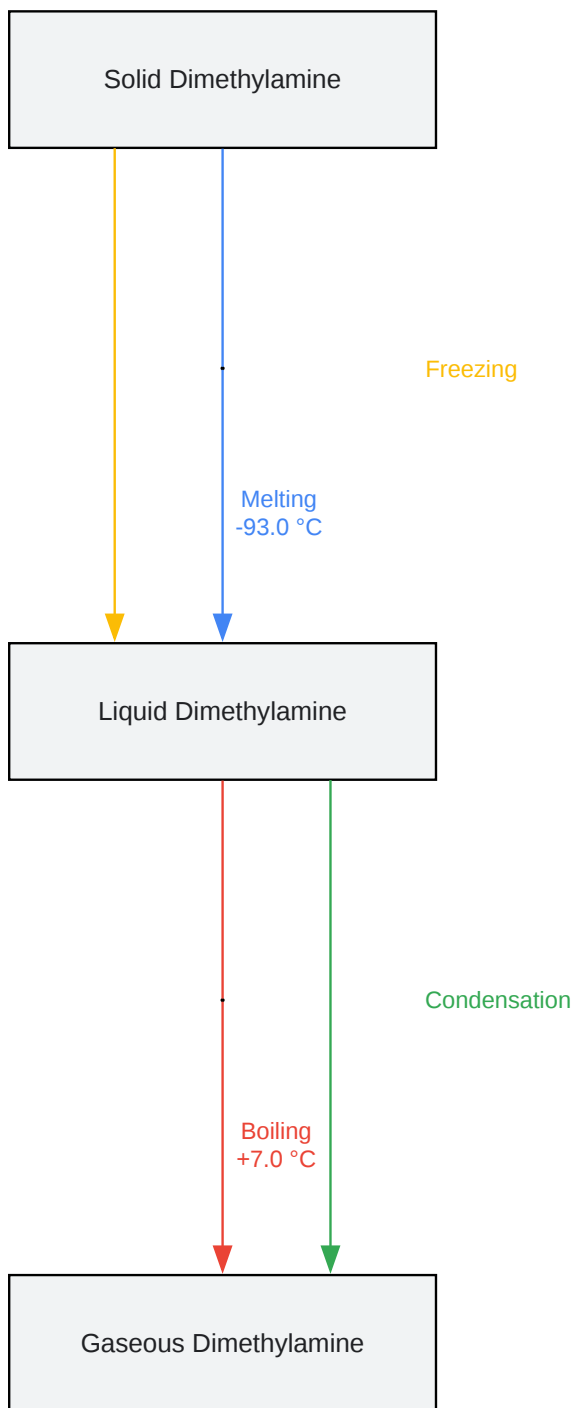
Methodology: Micro-Boiling Point (Thiele Tube Method)

- Sample Preparation: A small volume (less than 0.5 mL) of liquefied **dimethylamine** is carefully transferred into a small test tube (e.g., a Durham tube).[10] This must be done in a well-ventilated fume hood and at a temperature below its boiling point.
- Capillary Insertion: A standard melting point capillary tube is sealed at one end. The open end is placed downwards into the liquid **dimethylamine** in the test tube.[10]
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band. The entire unit is then immersed in a heating bath, typically a Thiele tube filled with a suitable heating oil.[10][11] The setup ensures uniform heating via convection currents.[12]
- Measurement: The heating bath is gently and continuously heated. Initially, trapped air will be expelled from the capillary tube. As the temperature approaches the boiling point, a continuous and vigorous stream of bubbles will emerge from the capillary tube as the **dimethylamine** vaporizes.[10]

- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just beginning to be drawn back into the capillary tube.^[11] This indicates that the vapor pressure of the liquid equals the external atmospheric pressure. The barometric pressure should be recorded alongside the boiling point for accuracy.^[10]

Logical Relationships Visualization

The relationship between the physical states of **dimethylamine** and the energy input required for phase transitions can be visualized as a simple logical flow.



Phase Transitions of Dimethylamine

[Click to download full resolution via product page](#)Caption: Phase transition diagram for **dimethylamine**.

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